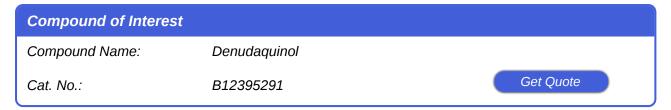


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Introduction

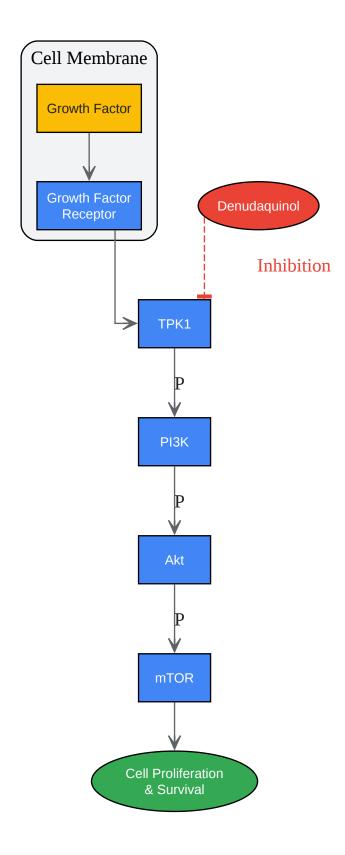
Denudaquinol is a novel small molecule inhibitor targeting the tyrosine kinase activity of the hypothetical 'Tumor Progression Kinase 1' (TPK1). TPK1 is a critical upstream regulator of the PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in various human cancers. By selectively inhibiting TPK1, **Denudaquinol** aims to suppress tumor cell proliferation, survival, and angiogenesis. These application notes provide a comprehensive overview and detailed protocols for the in vivo evaluation of **Denudaquinol** in a preclinical cancer model.

Mechanism of Action

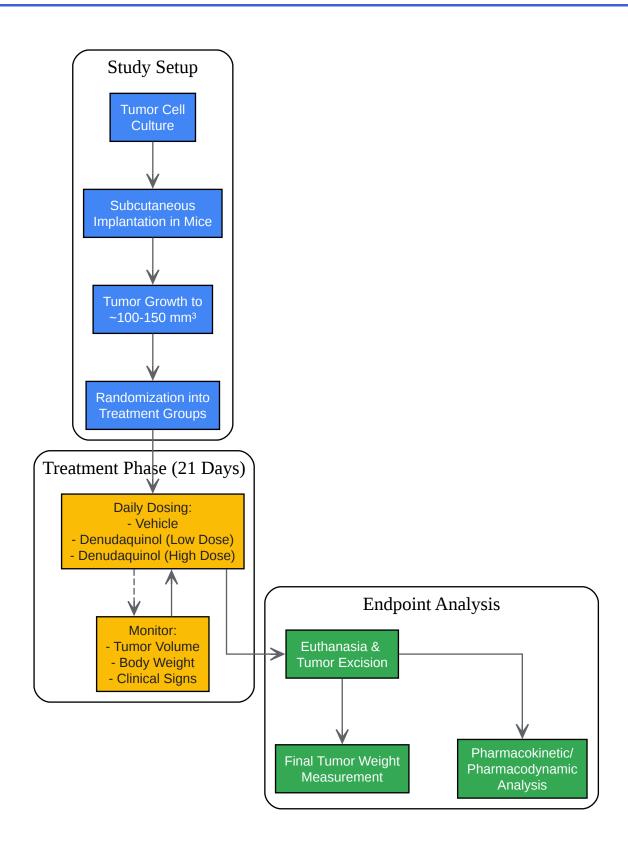
Denudaquinol functions as an ATP-competitive inhibitor of the TPK1 kinase domain. The binding of **Denudaquinol** to TPK1 prevents the phosphorylation and subsequent activation of its downstream effector, PI3K. This blockade leads to the downregulation of the entire PI3K/Akt/mTOR signaling cascade, resulting in decreased cell cycle progression and induction of apoptosis in TPK1-dependent tumor cells.

TPK1 Signaling Pathway Inhibition by Denudaquinol









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